

An In-Depth Technical Guide to 2-Phenoxyethanamine

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Compound of Interest

Compound Name: 2-Phenoxyphenethylamine

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Abstract

This technical guide provides a comprehensive overview of 2-phenoxyethanamine, a key chemical intermediate and a parent compound to a diverse range of biologically active molecules. This document details its chemical identity, synthesis protocols, and available pharmacological data. Due to the limited direct research on 2-phenoxyethanamine itself, this guide also explores the activities of its close derivatives to provide a broader context for its potential applications in drug discovery and development.

Chemical Identification

Table 1: Chemical Identifiers for 2-Phenoxyethanamine

Identifier	Value
IUPAC Name	2-phenoxyethanamine[1]
CAS Number	1758-46-9[1]
Molecular Formula	C ₈ H ₁₁ NO[1]
Molecular Weight	137.18 g/mol [1]
Synonyms	2-Phenoxyethylamine, Phenoxyethylamine

Synthesis of 2-Phenoxyethanamine

A common industrial method for the synthesis of 2-alkoxyphenoxyethanamines, which can be adapted for 2-phenoxyethanamine, involves a two-step process. The first step is the reaction of a phenol with a 2-alkyloxazoline to form a 2-alkoxyphenoxyethylacetamide intermediate. This is followed by hydrolysis of the acetamide to yield the final phenoxyethanamine product.^[2]^[3]

Experimental Protocol: General Synthesis of 2-Alkoxyphenoxyethanamines

This protocol describes a general method that can be adapted for the synthesis of 2-phenoxyethanamine by using phenol as the starting material.

Step 1: Synthesis of N-[2-(2-Alkoxyphenoxy)-ethyl]-acetamide

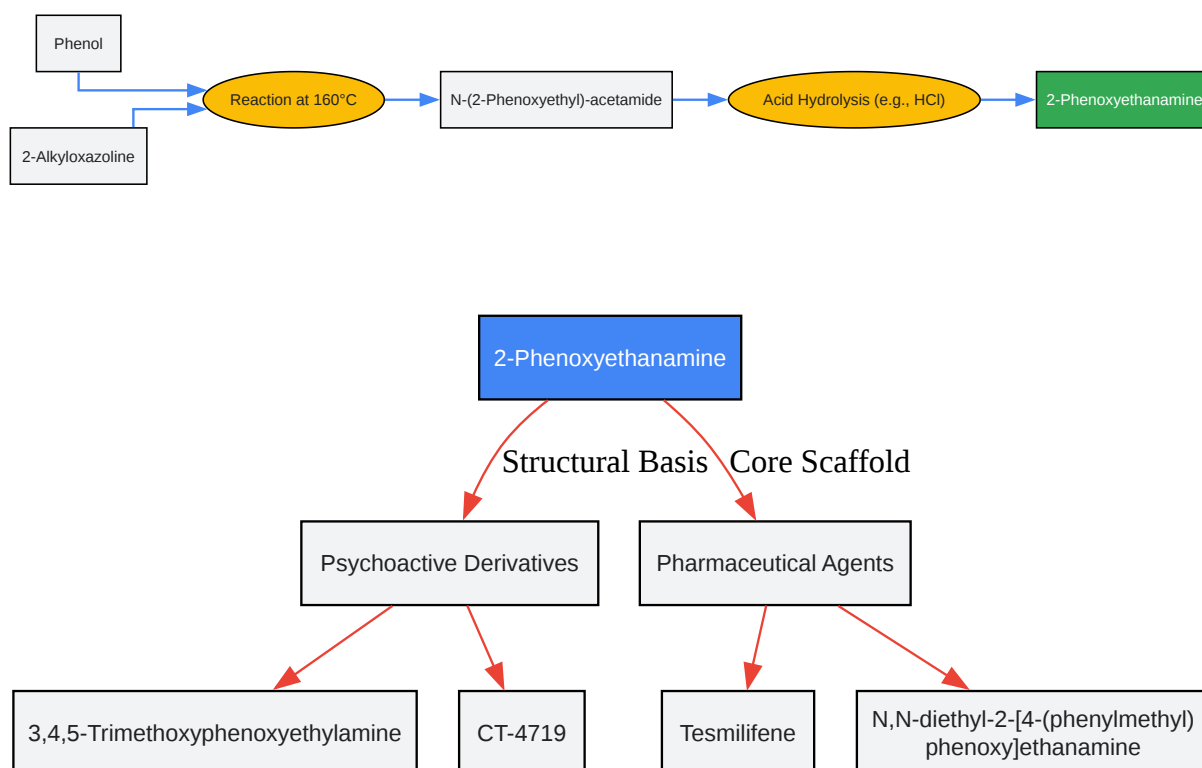
- A mixture of the corresponding ortho-substituted phenol (e.g., guaiacol for 2-methoxyphenoxyethanamine) and a 2-alkyloxazoline (e.g., 2-methyloxazoline) is heated in a three-necked flask equipped with a stirrer, condenser, and thermometer.^[2]
- The reaction mixture is typically heated at elevated temperatures (e.g., 160°C) for several hours (e.g., 20 hours).^[2]
- After cooling, the reaction mixture is poured into water.^[2]
- The resulting solid residue, the N-[2-(2-alkoxyphenoxy)-ethyl]-acetamide, is collected, washed with water, and dried.^[2]

Step 2: Hydrolysis to 2-Alkoxyphenoxyethanamine

- The N-[2-(2-alkoxyphenoxy)-ethyl]-acetamide intermediate is refluxed in an acidic solution (e.g., 5N HCl) for several hours (e.g., 4 hours).^[2]
- The pH of the reaction mixture is then adjusted to 8-9 with a base solution (e.g., 30% NaOH).^[2]
- The oily layer containing the product is extracted with a suitable solvent (e.g., toluene).^[3]

- The solvent is evaporated, and the final product, 2-alkoxyphenoxyethanamine, is purified by vacuum distillation.[3]

Diagram 1: General Synthesis Workflow



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References

- 1. 2-Phenoxyethanamine | C₈H₁₁NO | CID 15651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EP1506156A1 - Method for preparing 2-alkoxyphenoxyethanamines from 2-alkoxyphenoxyethylacetamides - Google Patents [patents.google.com]

- 3. WO2003095416A1 - Method for preparing 2-alkoxyphenoxyethanamines from 2-alkoxyphenoxyethylacetamides - Google Patents [patents.google.com]
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